

(+)-Lycopsamine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (+)-Lycopsamine

Cat. No.: B1675737

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CAS Number: 10285-07-1

This technical guide provides an in-depth overview of the chemical properties, biological activities, and relevant experimental protocols for the pyrrolizidine alkaloid, **(+)-Lycopsamine**. This document is intended for researchers, scientists, and professionals in the fields of pharmacology, toxicology, and drug development.

Chemical Properties

(+)-Lycopsamine is a naturally occurring pyrrolizidine alkaloid found in various plant species, notably in the Boraginaceae family. It is often found alongside its N-oxide derivative. The chemical and physical properties of **(+)-Lycopsamine** are summarized in the table below.

Property	Value	Source
CAS Number	10285-07-1	[1][2][3][4]
Molecular Formula	C ₁₅ H ₂₅ NO ₅	[1][3][5]
Molecular Weight	299.36 g/mol	[1][3][5]
IUPAC Name	[(7R,8R)-7-hydroxy-5,6,7,8-tetrahydro-3H-pyrrolizin-1-yl]methyl (2S)-2-hydroxy-2-[(1S)-1-hydroxyethyl]-3-methylbutanoate	[1][3]
Synonyms	Lycopsamine, Retronecine 9-((-)-viridiflorate)	[2][3]
Melting Point	41-44°C	[4]
Boiling Point	463.3±45.0 °C (Predicted)	[4]
Solubility	Soluble in Chloroform, Ethanol	[4]
Appearance	Off-White Solid	[4]

Biological Activity and Signaling Pathways

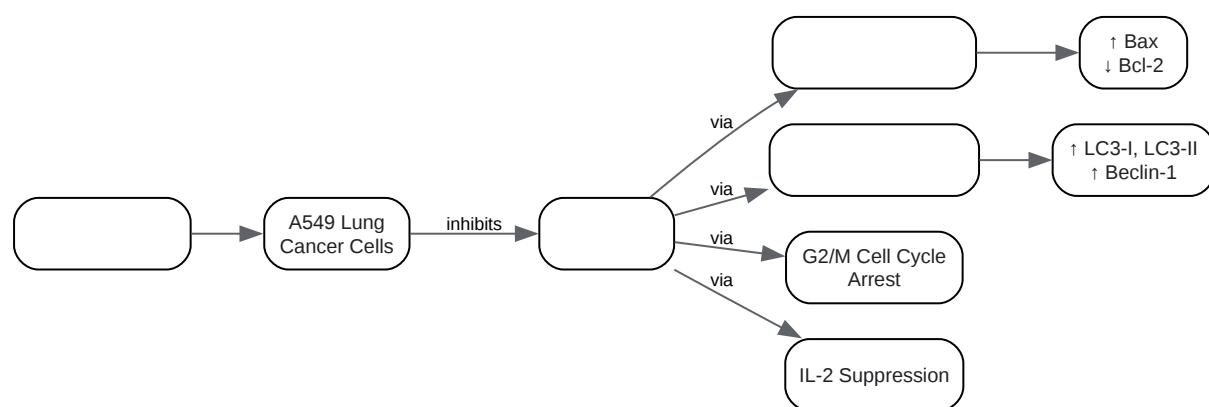
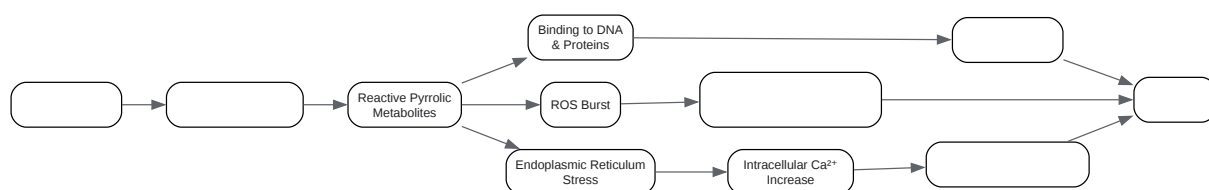
(+)-Lycopsamine exhibits a range of biological activities, with its hepatotoxicity and potential anticancer effects being the most studied.

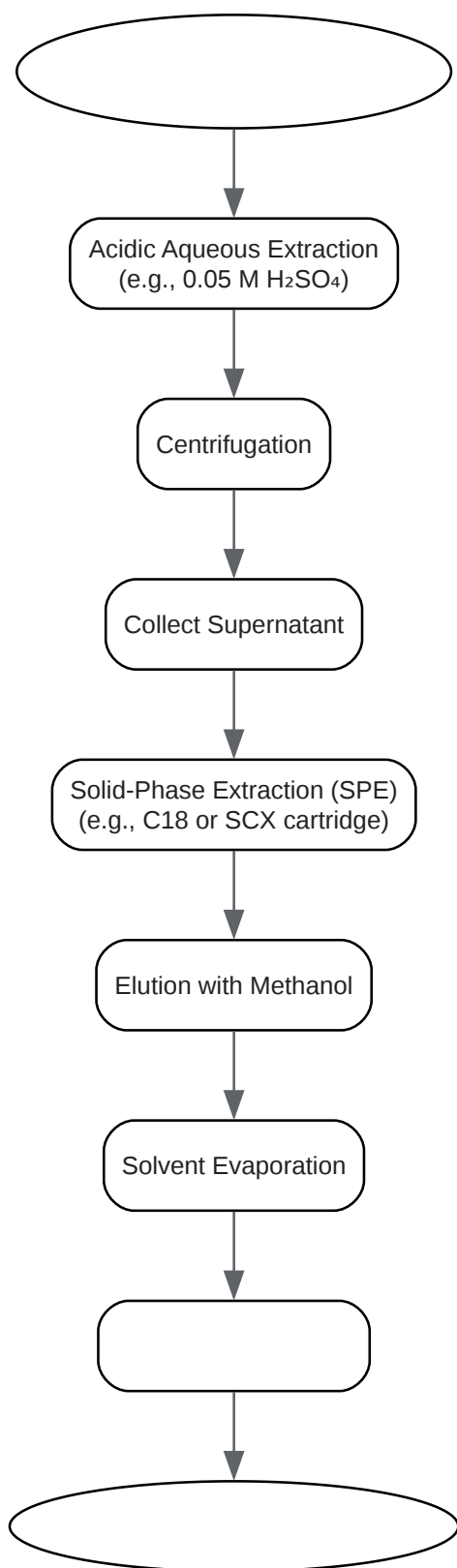
Hepatotoxicity

(+)-Lycopsamine is a known hepatotoxin.[6] Its toxicity is primarily mediated by metabolic activation in the liver by cytochrome P450 enzymes. This process leads to the formation of reactive pyrrolic metabolites that can bind to cellular macromolecules like proteins and DNA, causing cellular damage, oxidative stress, and apoptosis. This can ultimately lead to conditions such as hepatic sinusoidal obstruction syndrome (HSOS).[7]

A proposed mechanism for the combined hepatotoxicity of intermedine (a stereoisomer of lycopsamine) and lycopsamine involves the induction of endoplasmic reticulum (ER) stress. This leads to an increase in intracellular Ca²⁺ and the activation of the

PERK/eIF2 α /ATF4/CHOP apoptosis pathway.[3][5] Additionally, the toxicity is associated with a burst of intracellular reactive oxygen species (ROS) and the activation of the mitochondrial apoptosis pathway, involving Bax, caspase-9, and caspase-3.[3]





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